

# Identification of Tamoxifen Dimer and EP Impurity E: A Technical Guide

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## Compound of Interest

Compound Name: *Tamoxifen Dimer*

CAS No.: 1346606-51-6

Cat. No.: B583954

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## Executive Summary

In the development and quality control of Tamoxifen Citrate, a Selective Estrogen Receptor Modulator (SERM), the rigorous identification of impurities is mandated by ICH Q3A/B guidelines.<sup>[1]</sup> While the European Pharmacopoeia (Ph.<sup>[1]</sup> Eur.) designates specific impurities with alphabetical codes (A–H), confusion often arises regarding Impurity E.<sup>[1]</sup>

Historically or in specific internal monographs, the **Tamoxifen Dimer** (MW ~684 Da) has been flagged as a critical process-related impurity.<sup>[1][2]</sup> However, current Ph.<sup>[1]</sup> Eur. monographs typically assign Impurity E to the Ortho-isomer of Tamoxifen (MW 371.5 Da).<sup>[1][2]</sup> This guide autonomously addresses the characterization of the **Tamoxifen Dimer**—a high-molecular-weight species formed during synthesis—while distinguishing it from the official isomeric Impurity E to ensure complete regulatory compliance and scientific accuracy.<sup>[1][2]</sup>

## Regulatory & Nomenclature Context

Accurate identification requires distinguishing between the Process Dimer and the Regioisomer.<sup>[1]</sup>

| Feature            | Tamoxifen Dimer (Focus of Guide)                              | EP Impurity E (Official Ph. [1] Eur.)                        |
|--------------------|---------------------------------------------------------------|--------------------------------------------------------------|
| Common Name        | Tamoxifen Amine Dimer                                         | Ortho-Tamoxifen                                              |
| Chemical Structure | Bis-{2-[4-(1,2-diphenylbut-1-enyl)phenoxy]ethyl}methylaniline | 2-[2-(1,2-diphenylbut-1-enyl)phenoxy]-N,N-dimethylethanamine |
| Molecular Weight   | 683.92 Da                                                     | 371.52 Da                                                    |
| Molecular Formula  | C <sub>49</sub> H <sub>49</sub> NO <sub>2</sub>               | C <sub>26</sub> H <sub>29</sub> NO                           |
| Origin             | Process (Over-alkylation of methylamine)                      | Process (Regioisomeric starting material)                    |
| CAS Number         | 1346606-51-6                                                  | 2734357-02-7                                                 |

*Critical Note: Researchers must verify whether their specific testing protocol refers to the pharmacopeial Impurity E (Ortho-isomer) or the historical/process Impurity E (Dimer). This guide prioritizes the Dimer characterization as requested, with comparative notes on the isomer.*

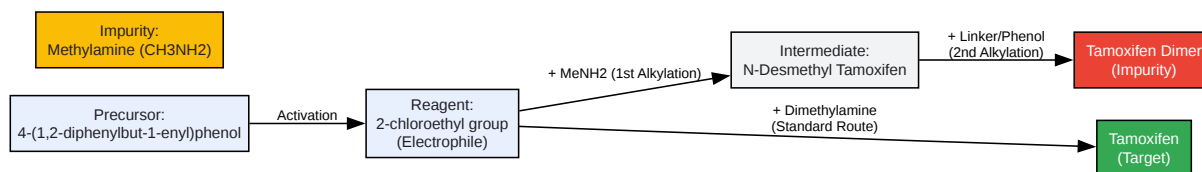
## Formation Mechanism of Tamoxifen Dimer

The **Tamoxifen Dimer** is a "bis-alkylated" tertiary amine.[1][2] Its formation occurs when methylamine (an impurity in dimethylamine or a breakdown product) reacts with two equivalents of the alkylating agent during the side-chain attachment step.[1][2]

### Mechanism: Competitive Alkylation[2]

- Primary Reaction: The phenol intermediate reacts with 2-(dimethylamino)ethyl chloride to form Tamoxifen.[1][2]
- Side Reaction (Dimerization): If monomethylamine is present, it can undergo double alkylation by the phenoxy-ethyl electrophile, linking two triphenylethylene scaffolds via a

single nitrogen atom.[1]



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Figure 1: Competitive alkylation pathway leading to the formation of **Tamoxifen Dimer**.<sup>[1][7]</sup>

## Analytical Strategy: Identification & Isolation

Because the Dimer and the Ortho-isomer (Official Impurity E) have vastly different physicochemical properties, a self-validating analytical workflow is essential.<sup>[1][2]</sup>

## High-Performance Liquid Chromatography (HPLC)

- **Dimer Behavior:** Due to its high lipophilicity (two triphenylethylene cores) and molecular weight (683.9 Da), the Dimer elutes significantly later than Tamoxifen ( $RRT > 1.5$ ).<sup>[1]</sup>
- **Ortho-Isomer Behavior:** Elutes close to Tamoxifen ( $RRT \sim 0.9\text{--}1$ ).<sup>[1][2]</sup> due to isomeric similarity.<sup>[1]</sup>

Recommended HPLC Conditions for Dimer Detection:

- **Column:** C18 (L1), 250 x 4.6 mm, 5  $\mu\text{m}$  (e.g., Zorbax Eclipse Plus).<sup>[1]</sup>
- **Mobile Phase:** Gradient elution required to elute the late-running dimer.<sup>[1][2]</sup>
  - MP A: Buffer (pH 3.0)
  - MP B: Acetonitrile<sup>[1][2]</sup>
- **Gradient:** Hold high organic (e.g., 90% B) at the end of the run for at least 10 minutes to ensure Dimer elution.

## Mass Spectrometry (LC-MS/MS)

LC-MS provides the definitive confirmation.[\[1\]](#)[\[2\]](#)

| Parameter            | Tamoxifen Dimer                                                                                        | Ortho-Isomer (EP Impurity E)                                                               |
|----------------------|--------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------|
| Ionization Mode      | ESI Positive (+)                                                                                       | ESI Positive (+)                                                                           |
| Parent Ion $[M+H]^+$ | 684.4 m/z                                                                                              | 372.2 m/z                                                                                  |
| Key Fragmentation    | Loss of one triphenylethylene moiety; cleavage at N-C bond.<br><a href="#">[1]</a> <a href="#">[2]</a> | Similar to Tamoxifen (loss of dimethylamine side chain, m/z 72 or 58). <a href="#">[1]</a> |

## Nuclear Magnetic Resonance (NMR)

NMR distinguishes the connectivity.[\[1\]](#)

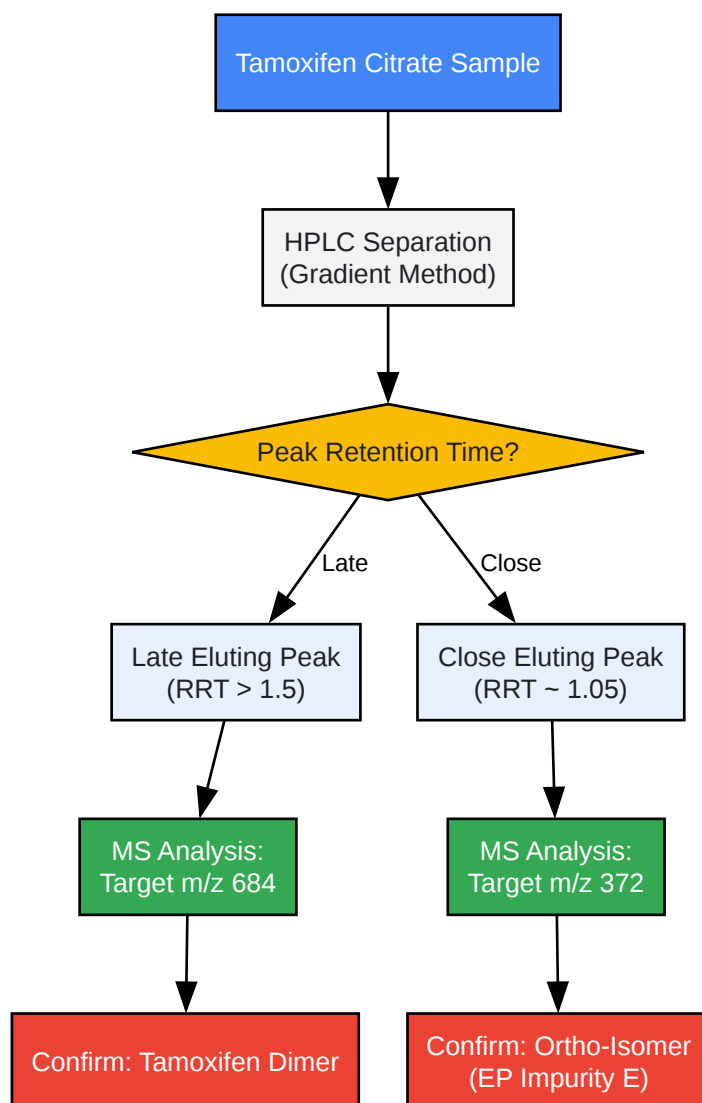
- Dimer  $^1\text{H}$ -NMR:
  - N-Methyl Signal: A singlet corresponding to 3 protons (N-Me) is observed, shifted compared to the 6-proton singlet of Tamoxifen's  $\text{N}(\text{Me})_2$ .[\[1\]](#)[\[2\]](#)
  - Aromatic Integration: The ratio of aromatic protons to the N-methyl protons will be doubled compared to Tamoxifen.[\[1\]](#)[\[2\]](#)
  - Side Chain: The ethylene bridge ( $-\text{OCH}_2\text{CH}_2\text{N}-$ ) signals will integrate for 8 protons (two chains) relative to the single methyl group.[\[1\]](#)[\[2\]](#)

## Experimental Protocol: Structural Confirmation

To validate the identity of the Dimer in a drug substance batch:

- Enrichment: Use Preparative HPLC to isolate the peak at RRT ~1.6 (or specific late retention time).[\[1\]](#)
- MS Screening: Inject the isolated fraction into ESI-MS.

- Pass Criteria: Observation of dominant peak at  $m/z$  684.[1]
- NMR Verification: Dissolve dried fraction in  $CDCl_3$ .
  - Pass Criteria: Observe N-Me singlet at ~2.4 ppm (3H) and multiplet for  $-OCH_2-$  at ~3.9 ppm (4H).[1][2] Absence of  $N(Me)_2$  singlet at ~2.3 ppm (6H).[1]



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Figure 2: Decision tree for differentiating **Tamoxifen Dimer** from the isomeric EP Impurity E.

## Conclusion

The **Tamoxifen Dimer** (Bis-{2-[4-(1,2-diphenylbut-1-enyl)phenoxy]ethyl}methylaniline) is a distinct, high-molecular-weight impurity arising from methylaniline contamination during synthesis.[1][2] While often confused with EP Impurity E due to varying historical nomenclature, modern regulatory standards define Impurity E as the ortho-isomer.[1][2] Effective quality control requires LC-MS methods capable of detecting the Dimer's unique m/z 684 signature and HPLC gradients optimized to elute this lipophilic species.[1][2]

## References

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- Alentris Research. **Tamoxifen Dimer** vs. Impurity E Characterization.[Link](#)[1][2]

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